

A-101: Perfluoroethylcyclohexane - A Technical Guide for Advanced Research Applications

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Compound of Interest

Compound Name: *Perfluoroethylcyclohexane*

CAS No.: *335-21-7*

Cat. No.: *B1207442*

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Abstract: **Perfluoroethylcyclohexane** (PFECH) is a fully fluorinated cycloalkane that exhibits a unique combination of physicochemical properties, making it a substance of significant interest in advanced research and development, particularly within the biomedical and pharmaceutical sectors. Its chemical inertness, thermal stability, high density, and exceptional capacity for dissolving respiratory gases distinguish it from conventional hydrocarbon-based compounds. This guide provides a comprehensive overview of the core physicochemical properties of PFECH, detailed experimental protocols for their characterization, and insights into its applications. The content is structured to provide researchers, scientists, and drug development professionals with the foundational knowledge required to effectively utilize this compound in their work.

Introduction: The Profile of a High-Performance Fluorochemical

Perfluoroethylcyclohexane (C₈F₁₆) belongs to the class of perfluorocarbons (PFCs), which are organic compounds where all hydrogen atoms on the carbon backbone have been replaced by fluorine atoms. This complete fluorination imparts remarkable characteristics. The carbon-fluorine bond is one of the strongest covalent bonds in organic chemistry, leading to

exceptional thermal stability and chemical inertness.[1] PFECH is a clear, colorless, and odorless liquid under standard conditions.[2]

Unlike their hydrocarbon analogs, PFCs like PFECH are both hydrophobic (water-insoluble) and lipophobic (insoluble in many hydrocarbon oils). This amphiphobic nature, combined with their ability to dissolve large volumes of gases like oxygen and carbon dioxide, forms the basis of their most promising applications, including use as artificial blood substitutes, oxygen delivery agents in cell culture and bioreactors, and as contrast agents in medical imaging.[1]

Molecular and Structural Characteristics

- Molecular Formula: C₈F₁₆
- Molecular Weight: Approximately 400 g/mol [2]
- Structure: The molecule consists of a cyclohexane ring where all hydrogen atoms are substituted with fluorine. An ethyl group, also fully fluorinated (pentafluoroethyl group), is attached to the ring.

The dense sheath of highly electronegative fluorine atoms around the carbon skeleton effectively shields the carbon-carbon bonds from chemical attack, contributing to the molecule's low reactivity.

Core Physicochemical Properties

The utility of **Perfluoroethylcyclohexane** in specialized applications is a direct consequence of its distinct physical and chemical properties. A summary of these key parameters is presented below.

Data Summary: Key Physicochemical Parameters

Property	Value	Units	Reference(s)
Appearance	Clear, colorless liquid	-	[2]
Molecular Mass	≈ 400	g/mol	[2]
Boiling Point	≈ 101.7	°C	[2]
Melting Point	≈ -80	°C	[2]
Relative Density	≈ 1.829	-	[2]
Vapor Pressure	≈ 4.7 (at 20°C)	kPa	[2]
Kinematic Viscosity	≈ 0.94	mm ² /s	[2]
Dynamic Viscosity	≈ 1.714	mPa·s	[2]
Refractive Index	≈ 1.2862	-	[2]
Decomposition Temp.	≈ 400	°C	[2]

In-Depth Analysis of Properties

- **Density:** With a relative density of approximately 1.829, PFECH is nearly twice as dense as water. This high density is a characteristic feature of perfluorochemicals and is a critical consideration in multiphase systems, such as emulsions for biomedical applications.
- **Boiling Point & Thermal Stability:** A boiling point of around 101.7°C combined with a high decomposition temperature of about 400°C underscores its excellent thermal stability.[2] This allows for its use in applications requiring a wide operating temperature range and enables sterilization by autoclaving.
- **Viscosity:** The low kinematic and dynamic viscosity of PFECH facilitates its ease of handling and is advantageous for applications requiring rapid fluid flow, such as in liquid ventilation or as a component in low-viscosity emulsions.[2]
- **Solubility:** PFECH is insoluble in water but soluble in some chlorinated and aliphatic hydrocarbons.[2] Its most significant solubility characteristic, however, is its high capacity for respiratory gases.

Gas Solubility: The Cornerstone of Biomedical Applications

The defining feature of PFECs and other perfluorocarbons is their remarkable ability to physically dissolve large quantities of gases. PFCs can dissolve significantly more oxygen and carbon dioxide than water or blood plasma.[1] This property is not due to a chemical reaction but rather to the weak intermolecular forces and the presence of large cavities within the liquid structure that can accommodate gas molecules.

This high gas solubility is the foundation for the development of PFC-based oxygen carriers (sometimes referred to as "blood substitutes"), which are typically formulated as emulsions to be miscible with blood. These emulsions can serve as a temporary oxygen bridge in emergency medicine or to enhance oxygen delivery to hypoxic tissues, for example, in tumors to increase the efficacy of radiation therapy.[1]

Caption: Gas dissolution in **Perfluoroethylcyclohexane**.

Experimental Protocol: Vapor Pressure Determination via Isoteniscope

To ensure the trustworthiness of physicochemical data, robust and validated experimental methods are paramount. The determination of vapor pressure is crucial for safety assessments, process design, and understanding volatilization. The Isoteniscope method is a standard static procedure for this measurement.

Principle of the Method

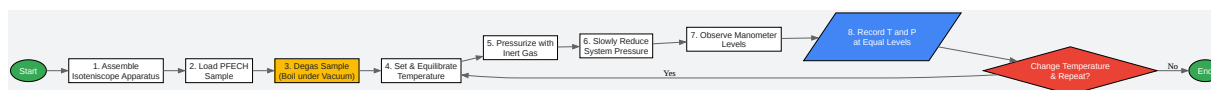
The Isoteniscope method measures the vapor pressure of a liquid by balancing the pressure of the vapor against a known pressure of an inert gas. The sample is held in a bulb connected to a U-tube manometer containing a portion of the same sample liquid. When the vapor pressure of the sample equals the external pressure, the liquid levels in the manometer will be equal.

Step-by-Step Methodology

- Apparatus Setup:

- Assemble the Isoteniscope, which consists of a sample bulb, a U-tube manometer, and a connection to a pressure-vacuum system.
- Place the sample bulb in a temperature-controlled bath (e.g., a water or oil bath) equipped with a stirrer and a calibrated thermometer.
- Connect the Isoteniscope to a pressure measurement device (e.g., a digital pressure transducer) and a source of inert gas (e.g., Nitrogen).
- Sample Preparation & Degassing (Critical Step):
 - Introduce approximately 5-10 mL of **Perfluoroethylcyclohexane** into the sample bulb.
 - Causality: It is essential to remove dissolved gases from the sample, as their partial pressure would contribute to the total pressure, leading to erroneously high vapor pressure readings.
 - Achieve degassing by gently boiling the sample under reduced pressure. Tilt the Isoteniscope so that the sample boils and its vapor flushes out any trapped air or inert gas from the system. Repeat this process several times until no bubbles are observed upon pressure reduction.
- Measurement Procedure:
 - Set the temperature bath to the desired measurement temperature and allow the system to equilibrate.
 - Slowly admit the inert gas into the system until the pressure is slightly above the expected vapor pressure of the PFECH at that temperature. This will cause the liquid in the U-tube manometer to be pushed down on the sample side.
 - Carefully and slowly reduce the pressure in the system via the vacuum connection.
 - Observe the liquid levels in the U-tube manometer. The vapor pressure at the set temperature is the external pressure reading at the exact moment the liquid levels in both arms of the U-tube are equal.
 - Record the temperature and the corresponding pressure.

- Data Collection:
 - Repeat the measurement at various temperatures to obtain a vapor pressure curve. It is good practice to approach the equilibrium point from both higher and lower pressures to ensure true equilibrium is observed.



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Caption: Isotenoscope method for vapor pressure measurement.

Safety and Handling

Perfluoroethylcyclohexane is chemically inert and generally considered to have low toxicity. [2][3] It is non-flammable and stable under normal conditions of use and storage.[2] However, as with any chemical substance, good laboratory practices should be followed.

- Handling: Wear appropriate personal protective equipment (PPE), including gloves and safety glasses. Ensure adequate ventilation in the work area.
- Storage: Keep containers tightly closed and store in a cool, well-ventilated area.[2]
- Decomposition: While thermally stable, decomposition at temperatures exceeding 400°C can release toxic and corrosive fumes, such as hydrogen fluoride.[2]
- Environmental: Avoid release to the environment.[2] Due to their high persistence, perfluorinated compounds are subject to environmental scrutiny.

Conclusion

Perfluoroethylcyclohexane is a specialized fluorochemical with a compelling set of physicochemical properties. Its high density, low viscosity, exceptional thermal stability, and, most importantly, high capacity for dissolving respiratory gases make it a valuable tool for researchers in the biomedical and pharmaceutical fields. A thorough understanding of its properties, supported by robust experimental characterization, is essential for harnessing its full potential in developing next-generation medical therapies and research tools.

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